

Standard Operating Procedure: Proper Disposal of Lcz696 (Sacubitril/valsartan)

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Compound of Interest

Compound Name: Lcz696

Cat. No.: B16079192

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This document provides essential safety and logistical information for the proper disposal of **Lcz696**, an investigational compound also known as Sacubitril/valsartan. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with environmental regulations.

Regulatory Framework

The disposal of pharmaceutical waste, including investigational drugs like **Lcz696**, is regulated by multiple agencies. In the United States, key regulations are established by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA) and its recent amendments, such as Subpart P, which sets specific management standards for hazardous waste pharmaceuticals in healthcare settings.^{[1][2][3]} The Drug Enforcement Administration (DEA) also has specific rules for the disposal of controlled substances, although **Lcz696** is not currently scheduled as a controlled substance.^{[1][4]} All disposal activities must comply with federal, state, and local regulations.^[5]

Waste Characterization and Segregation

Before disposal, it is crucial to characterize the waste. As an investigational drug, **Lcz696** and its associated materials should be managed as hazardous waste unless determined otherwise

by an environmental professional. This ensures the highest level of safety and compliance.

Proper segregation is the first step in the disposal process. Do not mix **Lcz696** waste with regular trash, biohazardous waste (unless it is also contaminated with a biohazard), or sewer it down the drain.[\[2\]](#)[\[4\]](#)[\[6\]](#)

Table 1: Pharmaceutical Waste Container Guide

Waste Type	Container Color	Description
RCRA Hazardous Pharmaceutical Waste	Black	For characteristic or listed hazardous pharmaceuticals (e.g., P- and U-listed drugs). All investigational drugs should be managed this way by default. [7]
Non-Hazardous Pharmaceutical Waste	Blue or White	For expired or unused non-hazardous, non-controlled medications that cannot be returned. [7]
Trace Chemotherapy Waste	Yellow	For items with trace amounts of chemotherapy agents (e.g., empty vials, syringes, PPE).
Sharps Waste	Red	For used needles, syringes, and other sharps that are not contaminated with hazardous pharmaceuticals. [7]

Step-by-Step Disposal Protocol for Lcz696

The following protocol outlines the procedure for the disposal of **Lcz696** from a research or laboratory setting. This guidance applies to unused bulk compounds, expired formulations, and contaminated lab materials.

Personnel Training: All personnel handling **Lcz696** waste must be current on institutional Chemical Waste Management training.[\[8\]](#)

Step 1: Container Selection and Preparation

- Select a compatible container designated for hazardous chemical waste, typically a black container provided by your institution's Environmental Health and Safety (EHS) department.
[8]
- The container must be in good condition, leak-proof, and have a secure, tight-fitting lid.[6]
- Do not dispose of **Lcz696** in its original packaging (e.g., vials, bottles) directly into the final disposal drum without first placing it in the designated hazardous waste container.[8]

Step 2: Labeling the Waste Container

- Request official "HAZARDOUS WASTE" labels from your EHS department; no other labels are acceptable.[8]
- Attach the label to the container before adding any waste.
- Complete the label with the following information[8]:
 - Principal Investigator (PI) Name
 - Laboratory location (Building and Room Number)
 - Contact phone number
 - Chemical contents: List "**Lcz696** (Sacubitril/valsartan)" and any other chemical constituents. Do not use abbreviations.
 - Approximate concentrations/percentages.

Step 3: Accumulating Waste

- Place all **Lcz696** waste, including contaminated personal protective equipment (PPE), weigh boats, and wipes, directly into the labeled hazardous waste container.
- Keep the container closed at all times except when adding waste.[6]

- Store the container in a designated Satellite Accumulation Area (SAA).[8]
- The SAA must be at or near the point of generation and under the control of the operator. It should be in a secondary containment tub to prevent spills.[6][8]

Step 4: Requesting Disposal

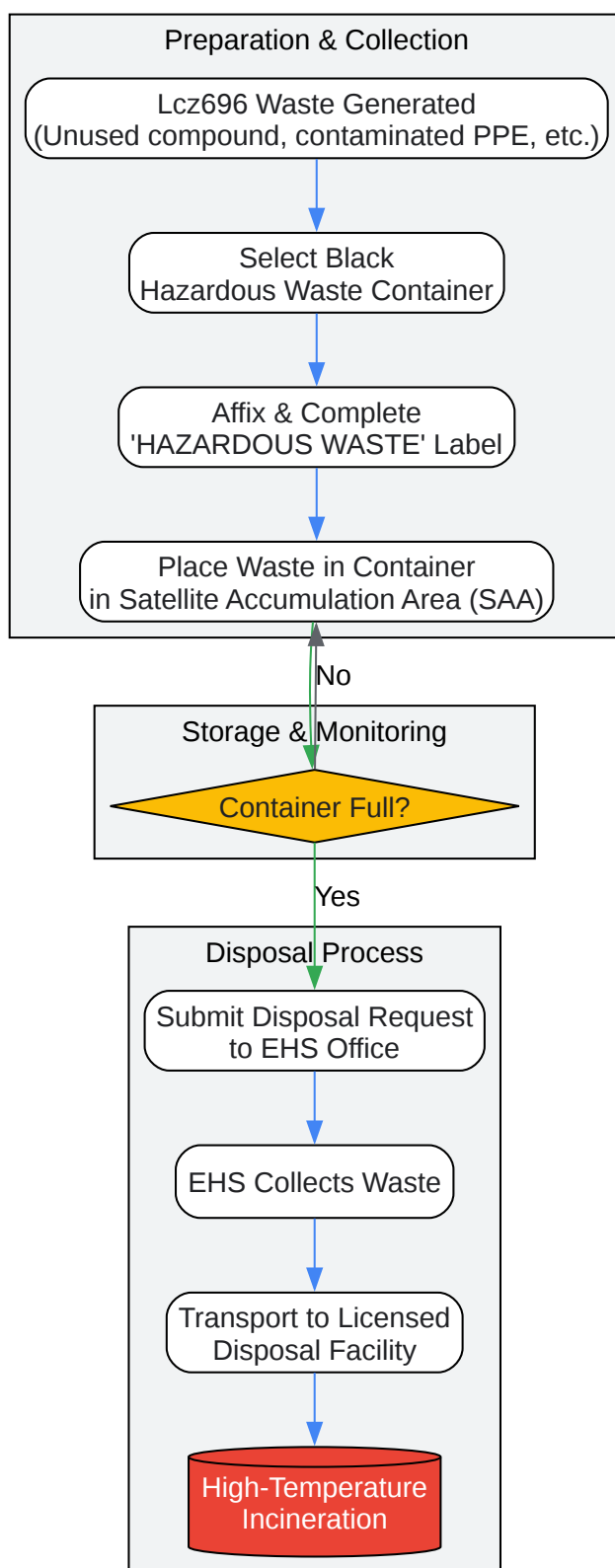
- Once the container is full or the project concludes, initiate the disposal process by submitting a chemical waste disposal request to your institution's EHS office.[8]
- EHS professionals will then collect the waste for transport to a licensed Treatment, Storage, and Disposal Facility (TSDF).[9]

Step 5: Final Disposition

- The standard and required method for disposing of hazardous pharmaceutical waste is high-temperature incineration at a permitted hazardous waste facility.[2][4][10][11] This process ensures the complete destruction of the active pharmaceutical ingredient.[10]
- A certificate of destruction should be maintained as part of the laboratory's records.[9][10]

Experimental Workflow Visualization

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **Lcz696** in a laboratory setting.



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Caption: Workflow for the compliant disposal of **Lcz696** investigational drug waste.

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